

# Application Notes and Protocols for Dyeing Polyamide Fibers with Acid Blue 260

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the dyeing of polyamide (nylon) fibers with **Acid Blue 260**. The information is intended for use in research and development settings where precise and reproducible dyeing methods are required for material science studies, quality control, and the development of new textile applications.

#### Introduction

Acid Blue 260 is an anionic acid dye belonging to the anthraquinone class, widely used for dyeing protein fibers such as wool and silk, as well as synthetic polyamides like nylon.[1][2][3] Its molecular structure allows for the formation of ionic bonds with the amino groups present in the polyamide fiber chain, particularly under acidic conditions.[4][5] This interaction results in good dye uptake and vibrant blue shades. The dyeing process is influenced by several key parameters, including pH, temperature, time, and the use of auxiliary chemicals, which must be carefully controlled to achieve uniform and repeatable results.

# **Quantitative Data Summary**

The following tables summarize key quantitative data related to the properties of **Acid Blue 260** and its performance in polyamide dyeing.

Table 1: Properties of Acid Blue 260



Property	Value	Reference
C.I. Name	Acid Blue 260	[2]
CAS Number	62168-86-9	[1][2]
Molecular Formula	C26H23CIN3NaO6S	[1][2]
Molecular Weight	563.99 g/mol	[1][2]
Solubility in Water	70 g/L (at 90°C)	[1]

Table 2: Typical Colorfastness of Acid Blue 260 on Polyamide

Fastness Property	Rating (ISO Scale)	Reference
Light Fastness	6	[2]
Washing (Soaping) - Fading	2	[2]
Washing (Soaping) - Staining	2-3	[2]
Perspiration Fastness - Fading	4-5	[2]
Perspiration Fastness - Staining	4-5	[2]
Water Fastness (Seawater)	4-5	[2]
Rubbing (Crocking) - Dry	4	[6]
Rubbing (Crocking) - Wet	3	[6]

Note: Fastness ratings are on a scale of 1 to 5, with 5 being the best, except for light fastness which is on a scale of 1 to 8.

# **Experimental Protocols**

This section provides a detailed methodology for dyeing polyamide fibers with Acid Blue 260.

# **Materials and Equipment**



- Polyamide 6 or Polyamide 6,6 fabric or yarn
- Acid Blue 260 dye powder
- · Acetic acid (or formic acid) for pH adjustment
- Sodium sulfate (Glauber's salt) as a leveling agent
- Non-ionic wetting agent
- Cationic fixing agent (for after-treatment)
- Laboratory-scale dyeing machine (e.g., beaker dyer)
- pH meter
- Spectrophotometer for color measurement (optional)
- Standard laboratory glassware
- Grey scales for assessing color change and staining

#### **Pre-treatment of Polyamide Fiber**

Before dyeing, it is essential to scour the polyamide material to remove any oils, waxes, and other impurities that could hinder uniform dye uptake.

- Prepare a scouring bath containing 1 g/L of a non-ionic wetting agent.
- Set the liquor ratio to 20:1 (20 parts water to 1 part fiber by weight).
- Immerse the polyamide material in the bath and heat to 60-70°C.
- Maintain this temperature for 30 minutes with gentle agitation.
- Rinse the material thoroughly with warm water and then cold water.
- Allow the material to air dry or proceed directly to the dyeing step.



### **Dyeing Protocol**

This protocol is for a standard exhaust dyeing process.

- Dye Bath Preparation:
  - Set the liquor ratio to 20:1.
  - Add 1 g/L of sodium sulfate (leveling agent) to the water.
  - Add 1 g/L of a suitable leveling agent.
  - Adjust the pH of the dye bath to 6.5-7.0 with acetic acid.[7][8]
  - Prepare a stock solution of Acid Blue 260 (e.g., 1% w/v).
  - Add the required amount of dye solution to the dye bath. For a 2% depth of shade, use 10 mL of a 1% stock solution for every 5g of fiber.
- Dyeing Process:
  - Immerse the pre-treated polyamide material into the dye bath at 40°C.[9]
  - Increase the temperature to 90-100°C at a rate of 1-2°C per minute.[8][9]
  - During the temperature rise, gradually add acetic acid to lower the pH to 4.5-5.5.[7][8] This
    gradual decrease in pH controls the rate of dye uptake and promotes level dyeing.
  - Hold the temperature at 90-100°C for 30-60 minutes, ensuring the material is fully submerged and agitated.[7][9]
  - After the dyeing time, cool the dye bath down to 60-70°C.
- Rinsing:
  - Remove the dyed material from the bath and rinse with warm water, followed by a cold water rinse until the water runs clear.



## **After-treatment (Fixation)**

To improve the wet fastness properties of the dyed material, an after-treatment with a cationic fixing agent is recommended.

- Prepare a fresh bath with a liquor ratio of 20:1 at 40°C.
- Add 1-2% on weight of fiber (owf) of a cationic fixing agent.
- Immerse the rinsed, dyed material into the bath.
- Raise the temperature to 60°C and hold for 20-30 minutes.
- Rinse the material with cold water and air dry.

# Visualizations Dyeing Workflow

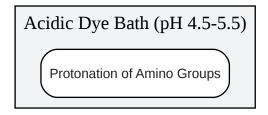


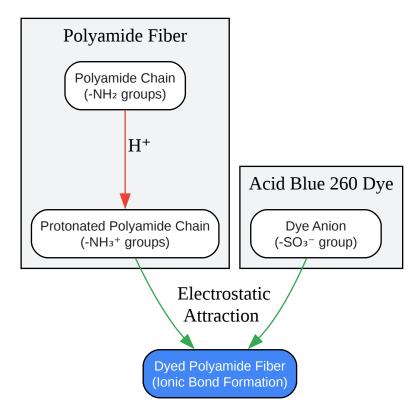
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Caption: Experimental workflow for dyeing polyamide fibers with Acid Blue 260.

### **Dye-Fiber Interaction Pathway**







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